

Mitoridine: A Technical Guide on its Chemical Identity and Pharmacological Context

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Compound of Interest

Compound Name: Mitoridine

Cat. No.: B10855657

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Abstract

Mitoridine is a naturally occurring indole alkaloid isolated from the plant species *Rauwolfia cumminsii* and *Rauwolfia vomitoria*.^[1] Despite its defined chemical structure, publicly available data on its specific pharmacological properties, mechanism of action, and quantitative biological activity are notably scarce. This technical guide provides a comprehensive summary of the known chemical and physical properties of **Mitoridine**. Due to the lack of specific biological data for **Mitoridine**, this document places the compound within the broader pharmacological context of the *Rauwolfia* alkaloids, a well-studied class of compounds with significant therapeutic applications. Furthermore, a generalized experimental protocol for the isolation and characterization of indole alkaloids from *Rauwolfia* species is presented to guide future research endeavors.

Chemical Structure and Properties

Mitoridine is classified as an indole alkaloid.^[2] While a definitive IUPAC name is not readily available in the surveyed literature, its molecular structure has been elucidated.

Chemical Structure

The two-dimensional structure of **Mitoridine** can be represented by the following SMILES notation: CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=CC=C6O)C)C4=O.^{[3][4]}

Physicochemical Properties

The known physicochemical properties of **Mitoridine** are summarized in the table below.

Property	Value	Source
CAS Number	3911-19-1	[3]
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂	
Molecular Weight	322.4 g/mol	
Appearance	Light yellow to yellow solid	
Solubility	Soluble in DMSO (20 mg/mL)	
Storage	-20°C, protect from light	

Pharmacological Context: The Rauvolfia Alkaloids

Mitoridine is isolated from plants of the Rauvolfia genus, which are renowned for their rich content of biologically active indole alkaloids. These plants have been used in traditional medicine for centuries, and their extracts and isolated compounds have been the subject of extensive pharmacological research.

The alkaloids from Rauvolfia species exhibit a wide range of pharmacological activities, including:

- Antihypertensive effects
- Sedative and antipsychotic properties
- Antimicrobial activity
- Anticancer properties
- Antidiarrheal effects
- Aphrodisiac properties

- Antidiabetic effects

A prominent and well-studied alkaloid from this genus is reserpine. The mechanism of action for reserpine involves the irreversible inhibition of the vesicular monoamine transporter (VMAT). This leads to the depletion of biogenic amines such as norepinephrine, dopamine, and serotonin from nerve terminals in both the central and peripheral nervous systems. This depletion of neurotransmitters is responsible for its antihypertensive and antipsychotic effects.

Given that **Mitoridine** shares the same botanical origin and core indole alkaloid structure, it is plausible that its biological activities could be related to those of other Rauvolfia alkaloids. However, without specific experimental data, this remains a hypothesis.

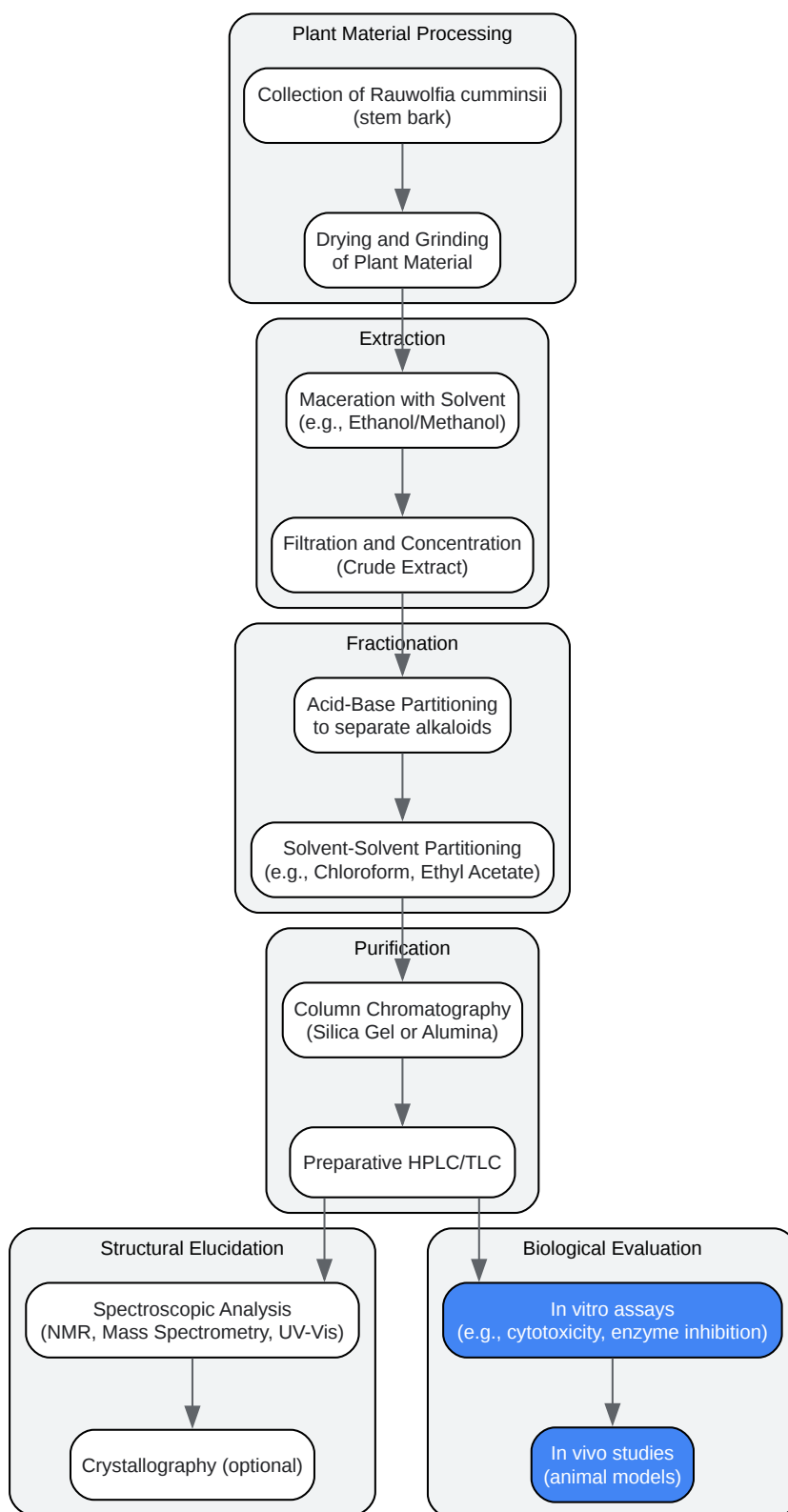
Signaling Pathways and Mechanism of Action

There is no specific information available in the scientific literature regarding the mechanism of action or the signaling pathways modulated by **Mitoridine**. Future research is required to elucidate these aspects.

Experimental Protocols

While specific experimental protocols for **Mitoridine** are not available, a generalized workflow for the isolation and characterization of indole alkaloids from Rauvolfia species is presented below. This can serve as a foundational methodology for researchers aiming to study **Mitoridine**.

General Workflow for Isolation and Characterization of Rauvolfia Alkaloids



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